

Taxonomic Origin and Biological Activities of 6-O-Nicotinoylbarbatin C: A Technical Overview

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Compound of Interest

Compound Name: 6-O-Nicotiylbarbatin C

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Introduction

6-O-Nicotinoylbarbatin C is a naturally occurring diterpenoid that has been isolated from *Scutellaria barbata* D. Don, a perennial herb belonging to the Lamiaceae family. This plant, commonly known as Ban Zhi Lian in traditional Chinese medicine, has a long history of use in treating a variety of ailments, including cancer and inflammation. Modern phytochemical investigations have revealed that *Scutellaria barbata* is a rich source of bioactive compounds, particularly neoclerodane diterpenoids, which have demonstrated a range of pharmacological activities. This technical guide provides a comprehensive overview of the taxonomic origin, isolation, and known biological activities of 6-O-Nicotinoylbarbatin C and its closely related analogue, 6-O-nicotinolyiscutebarbatine G.

Taxonomic Classification

The taxonomic origin of the source organism for 6-O-Nicotinoylbarbatin C is as follows:

- Kingdom: Plantae
- Clade: Tracheophytes
- Clade: Angiosperms
- Clade: Eudicots

- Clade: Asterids
- Order: Lamiales
- Family: Lamiaceae
- Genus: Scutellaria
- Species: *S. barbata*

Chemical Structure

6-O-Nicotinoylbarbatin C is a neoclerodane diterpenoid characterized by a complex carbon skeleton. The "6-O-Nicotinoyl" designation indicates the presence of a nicotinoyl (a derivative of nicotinic acid or vitamin B3) moiety attached at the C-6 position of the barbatin C core structure. The molecular formula for 6-O-Nicotinoylbarbatin C is $C_{26}H_{31}NO_6$. A closely related compound, 6-O-nicotinoylscutebarbatin G, has also been isolated from *Scutellaria barbata* and is likely synonymous with or an isomer of 6-O-Nicotinoylbarbatin C.

Biological Activities and Quantitative Data

Research into the biological effects of 6-O-Nicotinoylbarbatin C and its analogues has primarily focused on their anti-inflammatory and cytotoxic properties. Many neoclerodane diterpenoids isolated from *Scutellaria barbata* have shown significant biological activity.

A study by Lee et al. (2017) investigated the anti-inflammatory effects of compounds isolated from the aerial parts of *Scutellaria barbata*. In this study, 6-O-nicotinoylscutebarbatin G was evaluated for its ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated BV2 microglial cells. Nitric oxide is a key signaling molecule in the inflammatory process, and its overproduction is associated with various inflammatory diseases.

Table 1: Anti-inflammatory Activity of 6-O-nicotinoylscutebarbatin G^[1]

Compound	Bioassay	Cell Line	IC ₅₀ (μM)
6-O-nicotinoylscutebarbatin G	Inhibition of Nitric Oxide (NO) Production	BV2	> 50

While a specific IC_{50} value was not determined within the tested concentrations, the study indicates that 6-O-nicotinoylscutebarbatine G possesses weak to moderate inhibitory activity on NO production. It is important to note that other neoclerodane diterpenoids from *S. barbata* have demonstrated potent cytotoxic activities against various cancer cell lines. However, specific cytotoxic data for 6-O-Nicotinoylbarbatin C is not yet available in the reviewed literature.

Experimental Protocols

The following is a generalized experimental protocol for the isolation of neoclerodane diterpenoids from *Scutellaria barbata*, based on the methodology described by Lee et al. (2017).

1. Extraction and Fractionation:

- The dried aerial parts of *Scutellaria barbata* are extracted with methanol (MeOH) at room temperature.
- The resulting crude extract is then suspended in water and partitioned successively with ethyl acetate (EtOAc) and n-butanol (n-BuOH).
- The EtOAc-soluble fraction, typically rich in diterpenoids, is subjected to further chromatographic separation.

2. Chromatographic Separation:

- The EtOAc fraction is initially separated using silica gel column chromatography with a gradient elution system, often starting with n-hexane and gradually increasing the polarity with EtOAc and then MeOH.
- Fractions obtained from the silica gel column are then further purified using medium-pressure liquid chromatography (MPLC) with a C18 column and a step-gradient of MeOH in water.
- Final purification of the isolated compounds is achieved through preparative high-performance liquid chromatography (HPLC) using a C18 column and an isocratic or gradient elution with an appropriate solvent system (e.g., acetonitrile-water or methanol-water).

3. Structure Elucidation:

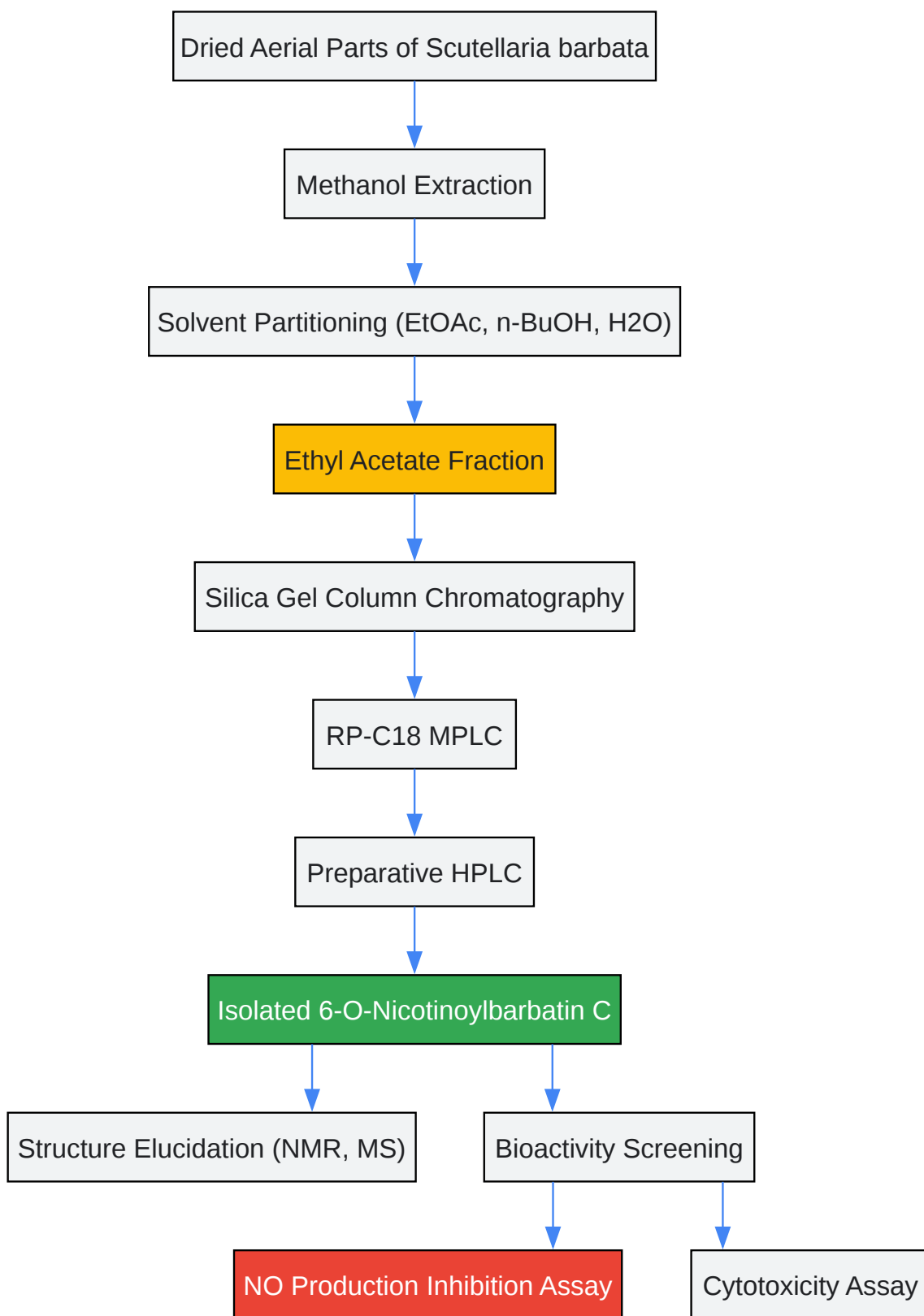
- The chemical structures of the isolated compounds are determined using a combination of spectroscopic techniques, including:
 - ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy: To determine the carbon-hydrogen framework.
 - 2D NMR (COSY, HSQC, HMBC): To establish the connectivity of protons and carbons.
 - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
 - Infrared (IR) and Ultraviolet (UV) spectroscopy: To identify functional groups.

4. Nitric Oxide (NO) Production Inhibition Assay:

- BV2 microglial cells are seeded in 96-well plates and incubated.
- The cells are then pre-treated with various concentrations of the test compound for a specified period (e.g., 1 hour).
- Inflammation is induced by adding lipopolysaccharide (LPS).
- After an incubation period (e.g., 24 hours), the amount of nitrite (a stable product of NO) in the culture medium is measured using the Griess reagent.
- The concentration of the compound that inhibits NO production by 50% (IC_{50}) is calculated.

Logical Relationships and Workflows

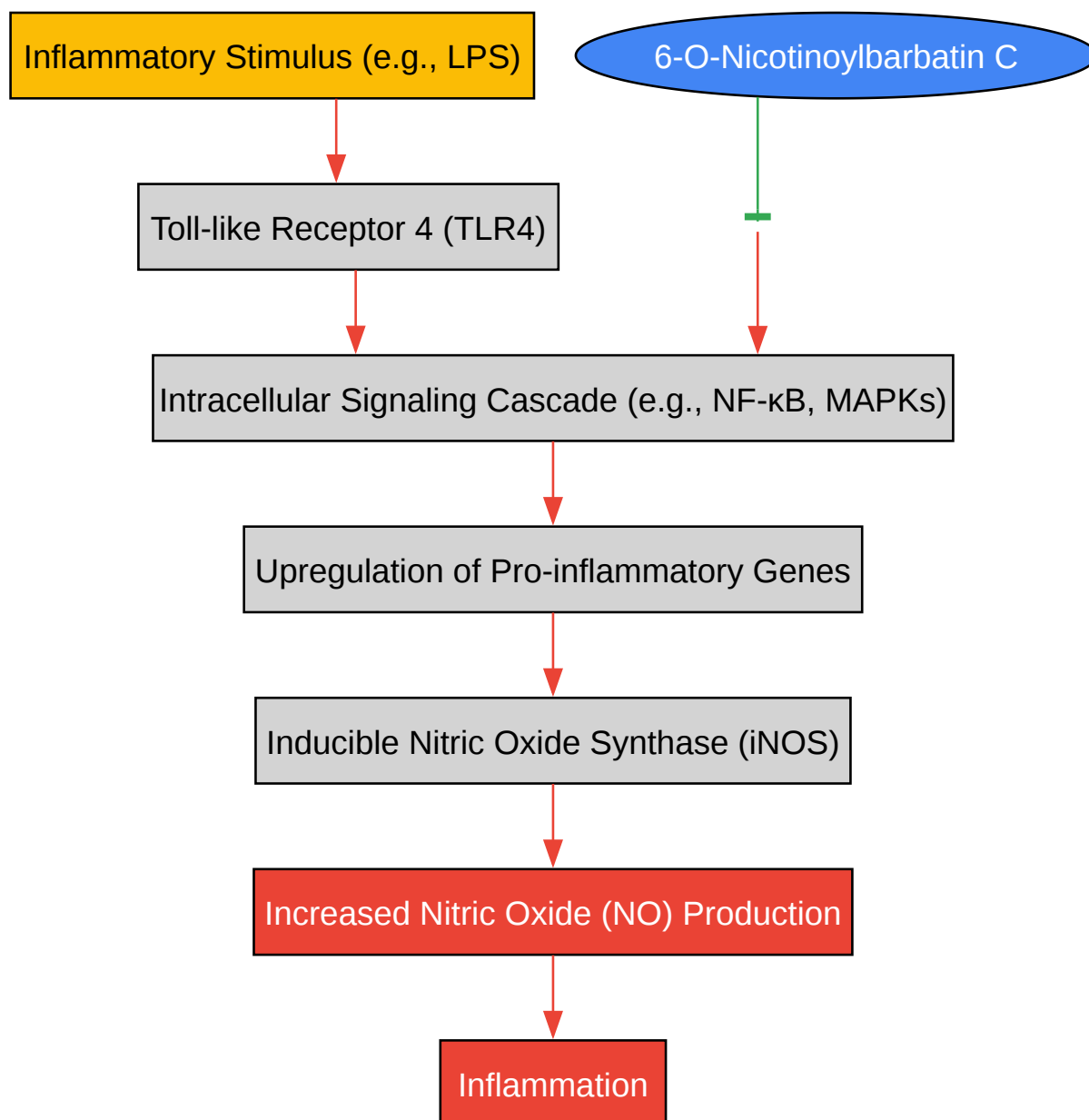
The following diagrams illustrate the logical workflow for the isolation and bioactivity screening of compounds from *Scutellaria barbata*.



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Figure 1. General workflow for the isolation and bioactivity screening of 6-O-Nicotinoylbarbatin C.

The potential anti-inflammatory mechanism of action for nicotinoyl-containing compounds may involve the nicotinic anti-inflammatory pathway, a concept that warrants further investigation for 6-O-Nicotinoylbarbatin C.



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Figure 2. Proposed inhibitory effect on a pro-inflammatory signaling pathway.

Conclusion

6-O-Nicotinoylbarbatin C, a neoclerodane diterpenoid from *Scutellaria barbata*, represents a class of natural products with potential therapeutic applications. While its anti-inflammatory activity has been preliminarily investigated, further research is required to fully elucidate its biological and pharmacological profile. Specifically, detailed studies on its cytotoxicity against a panel of cancer cell lines, its mechanism of action on key signaling pathways, and its in vivo efficacy are warranted. The structural complexity and biological activity of 6-O-Nicotinoylbarbatin C and related compounds make them promising leads for the development of novel anti-inflammatory and anti-cancer agents.

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References

- 1. Constituents from *Scutellaria barbata* Inhibiting Nitric Oxide Production in LPS-Stimulated Microglial Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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